

Technical Guide: Physical Characteristics & Application Profile of Monoethyl Malonate Potassium Salt

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Compound of Interest

Compound Name: *potassium;3-ethoxy-3-oxopropanoate*

Cat. No.: *B7728038*

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Part 1: Executive Summary

Monoethyl malonate potassium salt (KEM), also known as potassium ethyl malonate, is a specialized hemiester salt critical to pharmaceutical process chemistry. Unlike its parent dicarboxylic acid (malonic acid) or the liquid diester (diethyl malonate), KEM represents a "masked" enolate equivalent. It exists as a stable, crystalline solid that facilitates the controlled synthesis of

-keto esters—a structural motif ubiquitous in polyketide antibiotics, statins, and heterocyclic drug cores.

This guide provides a rigorous analysis of KEM's physical properties, establishing the link between its solid-state characteristics and its behavior in high-value organic synthesis. It addresses the compound's hygroscopic nature, thermal instability, and solution-phase dynamics to ensure reproducibility in drug development workflows.

Part 2: Chemical Identity & Structural Analysis

Before analyzing physical behavior, we must establish the structural baseline. KEM acts as a nucleophilic building block.

Parameter	Specification
IUPAC Name	Potassium 3-ethoxy-3-oxopropanoate
Common Synonyms	Potassium ethyl malonate; Monoethyl malonate potassium salt
CAS Registry Number	6148-64-7
Molecular Formula	
Molecular Weight	170.21 g/mol
Structure	
Counter-ion	Potassium () - confers water solubility and crystallinity

Part 3: Physical Properties Profile

The utility of KEM in the lab is dictated by its physical limitations—specifically its sensitivity to moisture and heat.

Appearance and State[2]

- Form: White to off-white crystalline powder.
- Texture: Fine granular structure; tends to clump if exposed to humidity due to hygroscopicity.
- Odor: Odorless to faint ester-like smell (indicative of trace hydrolysis).

Thermal Analysis (TGA/DSC)

KEM does not exhibit a clean melting event followed by a liquid phase; rather, it undergoes thermal decomposition.

- Melting/Decomposition Point: 194°C – 200°C (dec.)

- Thermal Behavior:
 - Phase 1 (< 100°C): Loss of surface volatiles/water if not dried.
 - Phase 2 (~194°C+): Rapid decarboxylation. The crystalline lattice collapses as is evolved.
 - Implication: Reactions requiring high temperatures (>150°C) are incompatible with this salt unless decarboxylation is the intended step.

Solubility and Solution Chemistry

The potassium counter-ion significantly alters the solubility profile compared to the free acid or diethyl ester.

Solvent	Solubility Rating	Process Implication
Water	Freely Soluble	High solubility allows for easy aqueous workups but necessitates strict exclusion of water during anhydrous coupling reactions.
Methanol	Slightly Soluble	Can be used for recrystallization or slurry transfers.
Acetonitrile	Insoluble/Sparingly	Ideal antisolvent; KEM remains suspended, often requiring phase transfer catalysts or cation exchange (e.g., with) to react.
THF	Insoluble	Standard solvent for acylation; KEM is typically used as a suspension or converted in situ to a magnesium salt.
pH (5% aq.)	5.5 – 8.0	Weakly acidic to neutral. Acts as a buffer in aqueous media.

Hygroscopicity & Stability

- Classification: Hygroscopic. [\[1\]](#)
- Mechanism: The carboxylate salt moiety avidly coordinates atmospheric water.
- Degradation Pathway: Prolonged exposure to moisture leads to hydrolysis of the ethyl ester group, reverting the compound to malonic acid salts and ethanol.
- Storage Requirement: Must be stored under inert atmosphere (Nitrogen/Argon) or in a desiccator.

Part 4: Spectroscopic Characterization

To validate the identity of KEM batches, researchers should look for specific diagnostic signals.

Nuclear Magnetic Resonance (¹H NMR)

Solvent:

or DMSO-

- 1.15 - 1.25 ppm (Triplet, 3H): Methyl group of the ethyl ester ().
- 3.10 - 3.20 ppm (Singlet, 2H): The active methylene group (). Note: This proton is acidic and may exchange/broaden in protic solvents.
- 4.05 - 4.15 ppm (Quartet, 2H): Methylene of the ethyl ester ().

Infrared Spectroscopy (FT-IR)

- ~1735 cm⁻¹
: Strong Ester Carbonyl () stretch.
- ~1590 - 1620 cm⁻¹
: Carboxylate anion () asymmetric stretch. This dual carbonyl signature distinguishes the hemiester salt from the diester.

Part 5: Application in Synthesis (The "Why")

The primary value of KEM lies in its ability to undergo C-acylation with acid chlorides to form

-keto esters without the harsh conditions required for diethyl malonate (which typically needs NaH/BuLi).

Mechanism: Magnesium-Mediated Acylation

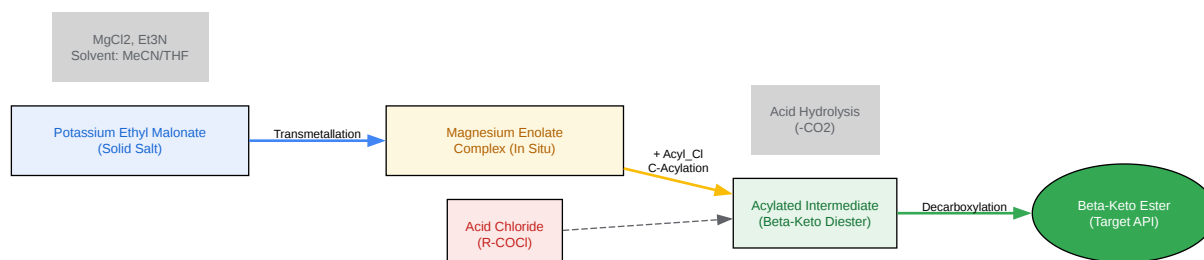
KEM is rarely used as the direct nucleophile. It is typically transmetallated in situ using Magnesium Chloride (

) and a base (e.g., Triethylamine) to form a neutral Magnesium Malonate complex. This complex is sufficiently nucleophilic to attack acid chlorides but stable enough to prevent double-addition.

Visualization: The Masamune-Style Acylation Pathway

The following diagram illustrates the transformation of KEM into a

-keto ester.



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Caption: Figure 1: Conversion of Potassium Ethyl Malonate to Beta-Keto Esters via Mg-Enolate.

Part 6: Handling, Safety & Storage Protocols

Due to the physical characteristics outlined in Part 3, the following protocols are mandatory for maintaining scientific integrity.

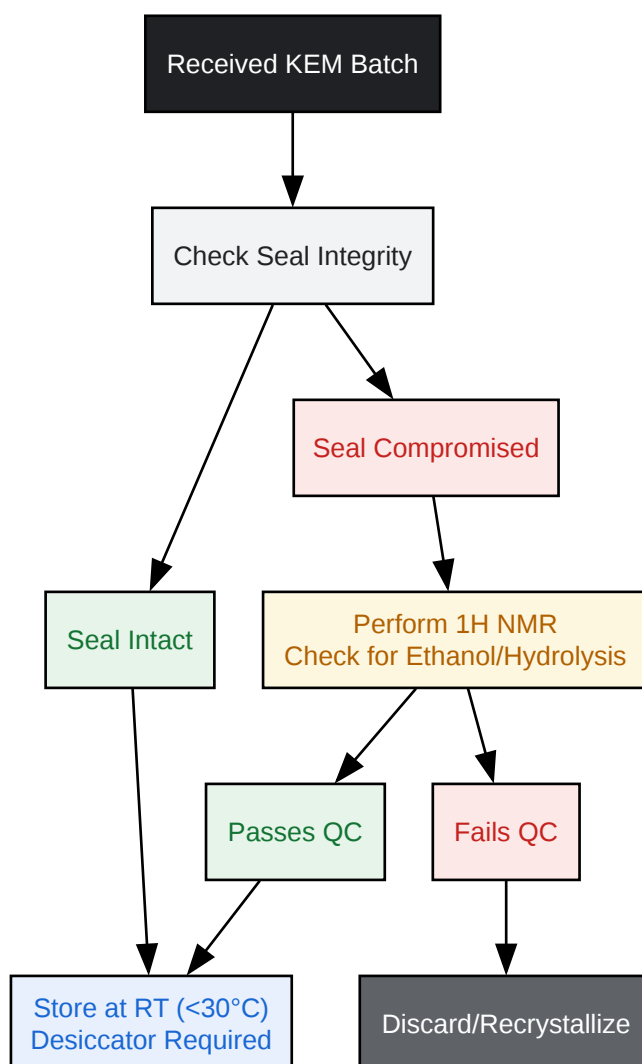
Handling Workflow

- Environment: Weighing should be performed in a humidity-controlled room or a glove box if the ambient humidity >60%.
- Tools: Use anti-static weighing boats (plastic) as the fine powder can carry static charge.
- Solvent Addition: When preparing the

complex, add the solid KEM to the solvent before adding the base to ensure proper suspension.

Storage Decision Tree

The stability of KEM is binary: stable when dry, unstable when wet.



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Caption: Figure 2: Quality Control and Storage Logic for Hygroscopic KEM Salts.

Safety Data (SDS Summary)

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- PPE: Nitrile gloves, safety glasses, and N95 dust mask (to prevent inhalation of fine particulates).
- First Aid: In case of contact, wash with soap and water.^{[2][3][4]} The compound is not acutely toxic but is an irritant.

Part 7: References

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- ChemicalBook. "Potassium Ethyl Malonate Properties and Safety."^[2]
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